

Essential Safety and Operational Guide for Handling AKOS-22

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Compound of Interest

Compound Name: AKOS-22
Cat. No.: B15611334

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This document provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals working with **AKOS-22**. It includes detailed guidance on personal protective equipment, operational procedures, and disposal plans to ensure the safe and effective handling of this compound.

Chemical Identifier and Properties

Property	Value	Source
Product Name	AKOS-22	DC Chemicals
CAS Number	878983-38-1	DC Chemicals
Molecular Formula	C22H21ClF3N3O3	DC Chemicals
Molecular Weight	467.87 g/mol	DC Chemicals
Purity	≥98% (HPLC)	Tocris Bioscience
Solubility	Soluble in DMSO	MedKoo Biosciences
Storage	Short term (days to weeks): 0 - 4°C. Long term (months to years): -20°C.	MedKoo Biosciences

Hazard Identification and Safety Precautions

AKOS-22 is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[1] Standard laboratory safety protocols should be strictly followed.

Personal Protective Equipment (PPE):

To minimize exposure and ensure safety, the following personal protective equipment should be worn when handling **AKOS-22**^[2]:

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields or a face shield.^[3]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber) are required. Gloves should be inspected for defects before each use.
- Body Protection: A laboratory coat or coveralls should be worn. For larger quantities or when there is a risk of splashing, impervious clothing should be used.
- Respiratory Protection: If working with the solid powder outside of a ventilated enclosure or if aerosols may be generated, a full-face respirator with appropriate cartridges should be used.

Operational Plans: Handling and Storage

Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood.
- Avoid the formation of dust and aerosols.
- Do not eat, drink, or smoke in the handling area.^[1]
- Wash hands thoroughly after handling.^[1]

Storage:

- Store in a tightly sealed container in a dry, dark place.^[4]
- For short-term storage, maintain at 0 - 4°C.^[4]
- For long-term storage, keep at -20°C.^[4]

Disposal Plan

AKOS-22 and any contaminated materials should be disposed of as hazardous chemical waste.

- **Waste Collection:** Collect waste in a designated, labeled, and sealed container.
- **Disposal Method:** Dispose of the contents and container at an approved waste disposal plant.^[1] Do not allow the product to enter drains, as it is very toxic to aquatic life.^[1] Follow all local, state, and federal regulations for hazardous waste disposal.

Experimental Protocols and Data

AKOS-22 is a known inhibitor of the Voltage-Dependent Anion Channel 1 (VDAC1), which plays a crucial role in mitochondrion-mediated apoptosis.^[5] It has been shown to inhibit VDAC1 oligomerization and the subsequent release of apoptotic factors.

Quantitative Data

Parameter	Value	Cell Line	Condition	Source
Kd (VDAC1)	15.4 μ M	-	-	MedchemExpress
IC50 (Apoptosis)	7.5 μ M	-	-	MedchemExpress
IC50 (Apoptosis & VDAC1 Oligomerization)	3.3 - 3.6 μ M	HEK-293	Selenite-induced	Tocris Bioscience
Effective Concentration (Apoptosis Inhibition)	30 μ M	SH-SY5Y	Cisplatin-induced	MedchemExpress

Key Experimental Methodology: Inhibition of Apoptosis

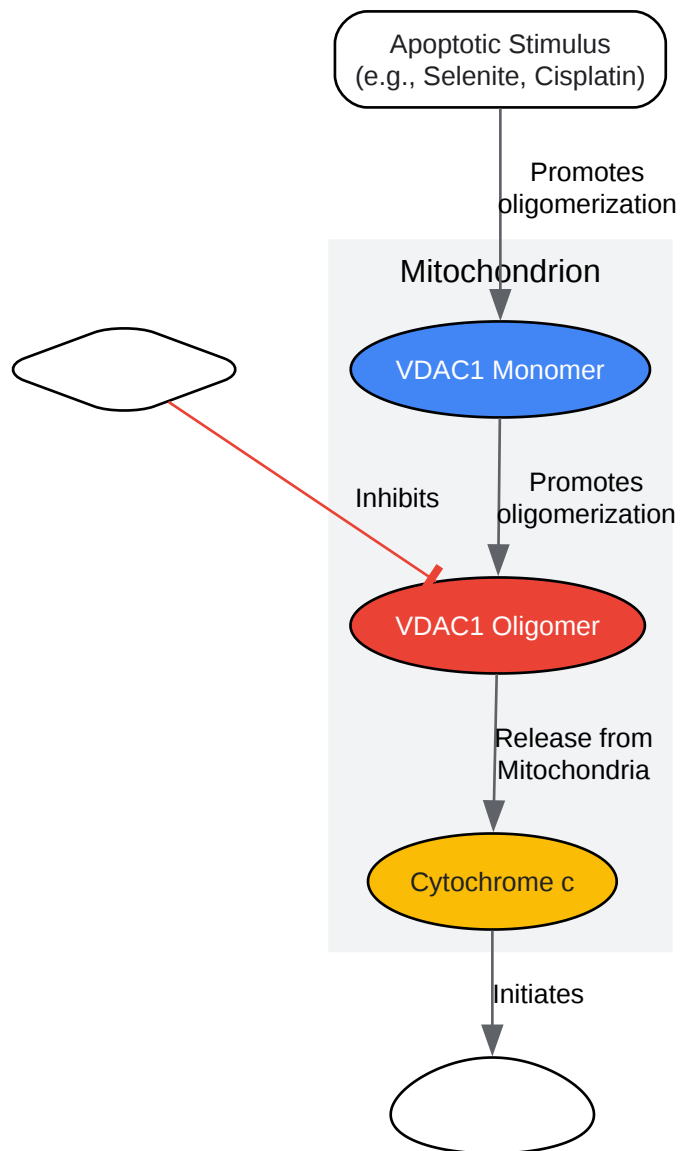
This protocol provides a general workflow for assessing the efficacy of **AKOS-22** in preventing apoptosis induced by a chemical agent (e.g., selenite, cisplatin).

- Cell Culture: Plate cells (e.g., HEK-293, SH-SY5Y) at an appropriate density and allow them to adhere overnight.
- Pre-treatment: Treat the cells with varying concentrations of **AKOS-22** (e.g., 5-30 μ M) for a specified duration (e.g., 2 hours).
- Induction of Apoptosis: Introduce the apoptosis-inducing agent (e.g., selenite or cisplatin) to the cell culture medium.
- Incubation: Incubate the cells for a period sufficient to induce apoptosis (this will vary depending on the cell line and inducing agent).
- Assessment of Apoptosis: Analyze the cells for markers of apoptosis. This can be done through various methods, such as:
 - Western Blot: To detect the release of Cytochrome c from the mitochondria into the cytosol or to measure the levels of VDAC1 oligomers.
 - Flow Cytometry: Using Annexin V/Propidium Iodide staining to quantify apoptotic and necrotic cells.
 - Microscopy: Observing morphological changes characteristic of apoptosis.

Signaling Pathway and Experimental Workflow Diagrams

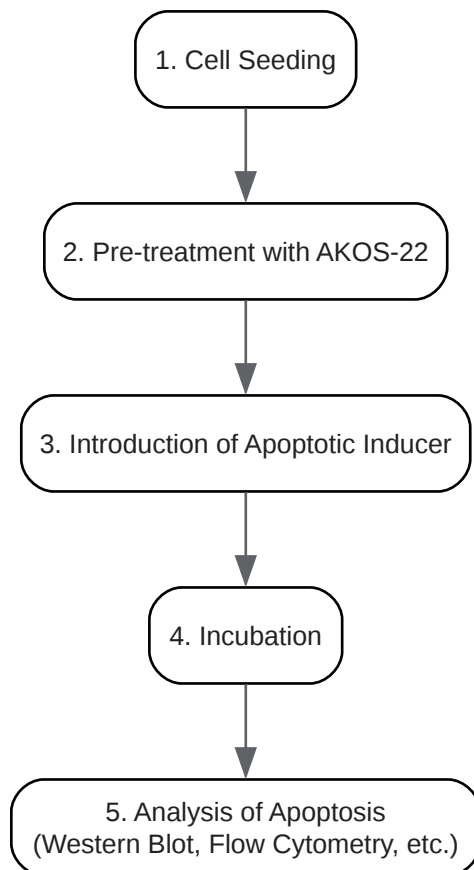
Below are diagrams illustrating the mechanism of action of **AKOS-22** and a typical experimental workflow.

Mechanism of Action of AKOS-22

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Caption: Mechanism of **AKOS-22** in inhibiting apoptosis.

Experimental Workflow for AKOS-22 Efficacy



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Caption: A typical experimental workflow to test **AKOS-22**.

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